

solubility of calcium 4-aminobenzoate in different solvents

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Compound of Interest

Compound Name: calcium;4-aminobenzoate

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Technical Guide: Solubility of Calcium 4-Aminobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of calcium 4-aminobenzoate. Due to the limited availability of direct quantitative solubility data for calcium 4-aminobenzoate in the public domain, this guide presents solubility data for the parent compound, 4-aminobenzoic acid (p-aminobenzoic acid, PABA), to provide a foundational understanding. Furthermore, a detailed experimental protocol for determining the precise solubility of calcium 4-aminobenzoate is provided.

Introduction

Calcium 4-aminobenzoate, the calcium salt of 4-aminobenzoic acid, is a compound of interest in various fields, including pharmaceuticals and material science. Understanding its solubility in different solvents is crucial for its application in drug formulation, as solubility significantly impacts bioavailability and efficacy. The solubility of a salt is influenced by the properties of both the cation (calcium) and the anion (4-aminobenzoate), as well as the solvent and temperature.

Solubility of the Parent Compound: 4-Aminobenzoic Acid

The solubility of 4-aminobenzoic acid provides a useful, albeit qualitative, indicator of the potential solubility characteristics of its calcium salt. The presence of both a polar carboxylic acid group and an amino group, attached to a largely nonpolar benzene ring, results in a solubility profile that is highly dependent on the solvent's polarity and pH.

Table 1: Solubility of 4-Aminobenzoic Acid in Various Solvents

Solvent	Temperature (°C)	Solubility
Water	25	5,390 mg/L[1]
Water	30	6,110 mg/L[1]
Boiling Water	100	1 g in 90 mL[1]
Ethanol	Not Specified	1 g in 8 mL[1]
Ether	Not Specified	1 g in 60 mL[1]
Ethyl Acetate	Not Specified	Soluble[1]
Glacial Acetic Acid	Not Specified	Soluble[1]
Benzene	Not Specified	Slightly soluble[1]
Petroleum Ether	Not Specified	Practically insoluble[1]
Methanol	Not Specified	The highest mole fraction solubility among tested organic solvents[2]
Acetonitrile	Not Specified	Lower solubility than in methanol and ethanol[2]
2-Propanol	Not Specified	Lower solubility than in ethanol and ethyl acetate[2]
DMSO	25	27 mg/mL[3]

Note: This data is for the parent compound, 4-aminobenzoic acid, and should be used as a qualitative guide. The actual solubility of calcium 4-aminobenzoate will differ and must be determined experimentally.

Experimental Protocol: Determination of Equilibrium Solubility of Calcium 4-Aminobenzoate

The following protocol details the widely accepted shake-flask method for determining the equilibrium solubility of a compound. This method is considered a "gold standard" for its reliability.

Principle

An excess amount of the solid compound is agitated in a specific solvent at a constant temperature for a sufficient time to reach equilibrium. The resulting saturated solution is then filtered to remove any undissolved solid, and the concentration of the solute in the filtrate is determined using a suitable analytical method.

Materials and Equipment

- Calcium 4-aminobenzoate (solid)
- Solvents of interest (e.g., water, ethanol, methanol, DMSO, buffered solutions)
- Volumetric flasks
- Conical flasks with stoppers
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- pH meter (for aqueous solutions)

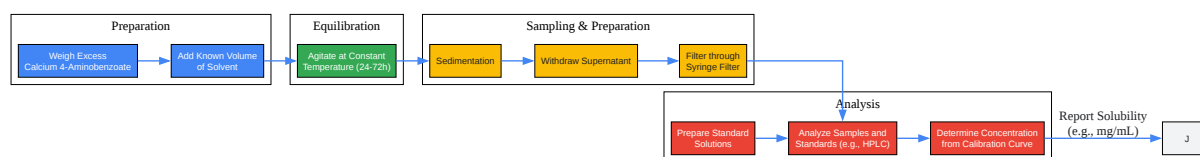
Procedure

- Preparation of the Slurry:
 - Accurately weigh an excess amount of calcium 4-aminobenzoate and add it to a conical flask. The excess solid is crucial to ensure that a saturated solution is formed.
 - Add a known volume of the desired solvent to the flask.
- Equilibration:
 - Tightly stopper the flask to prevent solvent evaporation.
 - Place the flask in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the slurry for a predetermined period (e.g., 24 to 72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined by preliminary experiments, ensuring that the concentration of the solute in solution does not change over a longer agitation time.
- Sample Collection and Preparation:
 - After the equilibration period, allow the flasks to stand undisturbed at the same temperature to allow the excess solid to sediment.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial. This step is critical to remove all undissolved particles. The filter material should be chosen to minimize adsorption of the solute.
- Analysis:
 - Prepare a series of standard solutions of calcium 4-aminobenzoate of known concentrations in the same solvent.

- Analyze both the filtered sample and the standard solutions using a validated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry).
- Construct a calibration curve from the analytical response of the standard solutions.
- Determine the concentration of calcium 4-aminobenzoate in the filtered sample by interpolating its analytical response on the calibration curve.
- Data Reporting:
 - The solubility is reported as the mean of at least three replicate experiments, along with the standard deviation.
 - The units of solubility should be clearly stated (e.g., mg/mL, mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of calcium 4-aminobenzoate.



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